

Application Notes and Protocols for 4-Phenylazophenol as a pH Indicator

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Compound of Interest

Compound Name: 4-Phenylazophenol

Cat. No.: B142808

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Introduction

4-Phenylazophenol, also known as 4-hydroxyazobenzene or Solvent Yellow 7, is an azo dye that serves as a valuable pH indicator, particularly in the titration of weak acids with strong bases.[1] Its distinct color change in the alkaline pH range makes it a suitable alternative to other common indicators. This document provides detailed application notes and protocols for the effective use of **4-Phenylazophenol** in laboratory settings.

Physicochemical Properties and Indicator Characteristics

4-Phenylazophenol is a yellow-brown to brown crystalline powder.[2] It is soluble in organic solvents such as ethanol, acetone, and benzene, but insoluble in water.[3][4]

Table 1: Physicochemical and Indicator Properties of **4-Phenylazophenol**

Property	Value	Reference
CAS Number	1689-82-3	[2]
Molecular Formula	C ₁₂ H ₁₀ N ₂ O	[2]
Molecular Weight	198.22 g/mol	[2]
Melting Point	150-152 °C	[3]
pKa	8.2	[5][6]
pH Transition Range	~ 7.2 - 9.2 (estimated as pKa ± 1)	[7]
Color in Acidic Form	Yellow / Yellow-Orange	[3][4]
Color in Basic Form	Gold / Orange-Red	[4]

Mechanism of Action as a pH Indicator

The function of **4-Phenylazophenol** as a pH indicator is based on a change in its chemical structure in response to varying hydrogen ion concentrations. This structural change, a keto-enol tautomerism, alters the molecule's conjugation and, consequently, its absorption spectrum, leading to a visible color change.

In acidic to neutral solutions, **4-Phenylazophenol** exists predominantly in its enol (phenol) form, which appears yellow. As the solution becomes alkaline (basic), the phenolic proton is removed, leading to a shift in equilibrium towards the keto (quinone-hydrazone) form. This extended conjugation results in the absorption of light at a longer wavelength, causing the solution to appear gold or orange-red.

Caption: Keto-enol tautomerism of **4-Phenylazophenol**.

Applications in Titrations

With a pKa of 8.2, **4-Phenylazophenol** is an excellent indicator for the titration of a weak acid with a strong base. In such titrations, the equivalence point occurs in the basic pH range, which aligns well with the transition range of this indicator.

Table 2: Suitability of **4-Phenylazophenol** for Different Titration Types

Titration Type	Analyte	Titrant	Equivalence Point pH	Suitability
Strong Acid vs. Strong Base	HCl	NaOH	~ 7.0	Not Ideal
Weak Acid vs. Strong Base	CH ₃ COOH	NaOH	> 7.0	Excellent
Strong Acid vs. Weak Base	HCl	NH ₄ OH	< 7.0	Not Suitable
Weak Acid vs. Weak Base	CH ₃ COOH	NH ₄ OH	Variable	Not Recommended

Experimental Protocols

Preparation of 4-Phenylazophenol Indicator Solution

Materials:

- **4-Phenylazophenol** powder (CAS: 1689-82-3)
- 95% Ethanol
- Volumetric flask (100 mL)
- Weighing balance
- Spatula and weighing paper
- Dropper bottle for storage

Procedure:

- Weigh out 0.1 g of **4-Phenylazophenol** powder.
- Transfer the powder to a 100 mL volumetric flask.

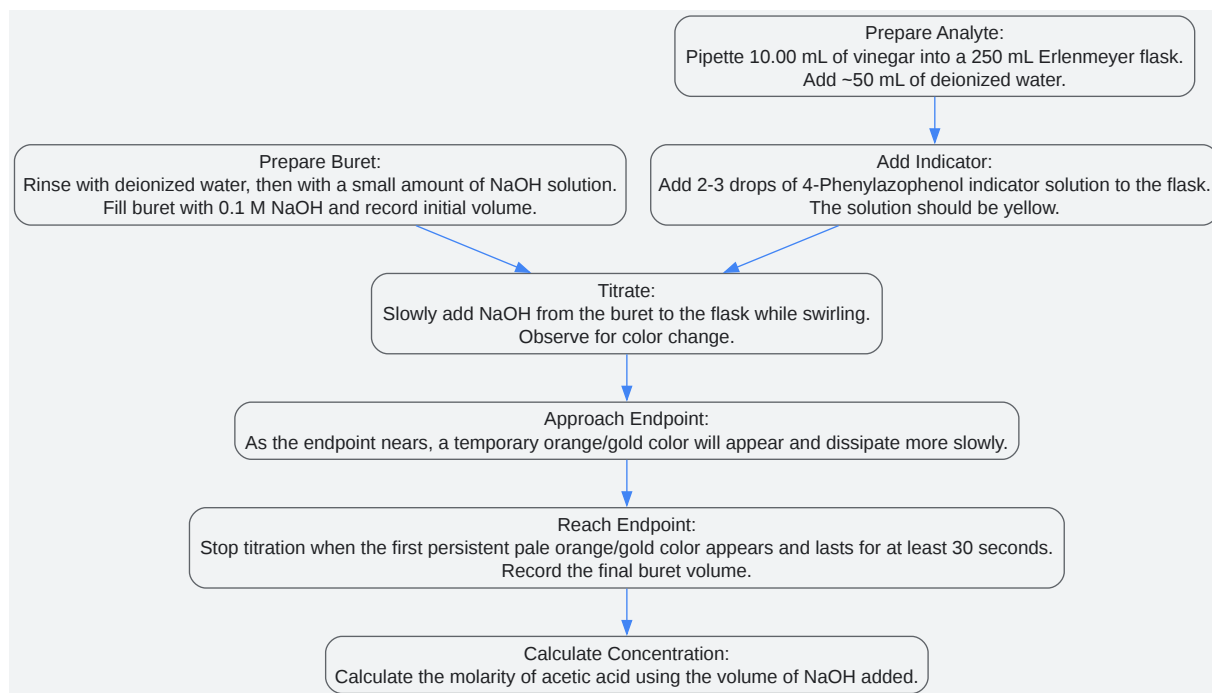
- Add approximately 50 mL of 95% ethanol to the flask.
- Swirl the flask gently until the **4-Phenylazophenol** is completely dissolved.
- Add 95% ethanol to the flask until the solution reaches the 100 mL mark.
- Stopper the flask and invert it several times to ensure thorough mixing.
- Transfer the 0.1% (w/v) indicator solution to a labeled dropper bottle.
- Store the solution at room temperature, protected from light.

Protocol for Titration of Acetic Acid with Sodium Hydroxide

This protocol details the determination of the concentration of acetic acid in a vinegar sample using a standardized solution of sodium hydroxide, with **4-Phenylazophenol** as the indicator.

Materials:

- Vinegar sample
- Standardized 0.1 M Sodium Hydroxide (NaOH) solution
- **4-Phenylazophenol** indicator solution (0.1% in ethanol)
- Distilled or deionized water
- Buret (50 mL)
- Pipette (10 mL) and pipette bulb
- Erlenmeyer flasks (250 mL)
- Buret stand and clamp
- White tile or paper



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Caption: Workflow for the titration of acetic acid with NaOH.

Procedure:

- Preparation of the Buret:

- Rinse a 50 mL buret with deionized water, followed by a small amount of the 0.1 M NaOH solution.
- Fill the buret with the 0.1 M NaOH solution, ensuring no air bubbles are present in the tip.
- Record the initial volume of the NaOH solution to two decimal places.
- Preparation of the Analyte:
 - Using a volumetric pipette, transfer 10.00 mL of the vinegar sample into a 250 mL Erlenmeyer flask.
 - Add approximately 50 mL of deionized water to the flask to increase the volume for easier observation of the color change.
- Addition of Indicator:
 - Add 2-3 drops of the prepared **4-Phenylazophenol** indicator solution to the Erlenmeyer flask. The solution should appear yellow.
- Titration:
 - Place the Erlenmeyer flask on a white tile or paper under the buret to easily visualize the color change.
 - Slowly add the NaOH solution from the buret to the flask while continuously swirling the flask.
 - As the NaOH is added, a temporary orange or gold color may appear where the drops hit the solution but will disappear upon swirling.
- Endpoint Determination:
 - As the endpoint is approached, the orange/gold color will persist for longer periods. At this point, add the NaOH drop by drop.
 - The endpoint is reached when the addition of a single drop of NaOH solution causes a persistent pale orange or gold color that remains for at least 30 seconds.

- Record the final volume of the NaOH solution in the buret to two decimal places.
- Data Analysis:
 - Repeat the titration at least two more times for accuracy and precision.
 - Calculate the volume of NaOH used in each titration.
 - Use the following formula to calculate the molarity of acetic acid in the vinegar sample:

$$M_{\text{acid}} * V_{\text{acid}} = M_{\text{base}} * V_{\text{base}}$$

Where:

- M_{acid} = Molarity of acetic acid (unknown)
- V_{acid} = Volume of vinegar (10.00 mL)
- M_{base} = Molarity of NaOH solution (0.1 M)
- V_{base} = Average volume of NaOH used

Safety and Handling

- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Handle **4-Phenylazophenol** powder in a well-ventilated area or a fume hood to avoid inhalation of dust.
- Avoid contact with skin and eyes. In case of contact, rinse thoroughly with water.
- Consult the Safety Data Sheet (SDS) for complete safety information.

Conclusion

4-Phenylazophenol is a reliable and effective pH indicator for the titration of weak acids with strong bases. Its distinct color change from yellow to orange/gold provides a clear endpoint


determination. The protocols provided herein offer a comprehensive guide for its preparation and use in a common analytical application.

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